

# Quantitative Efficacy Outcomes for Ibogaine

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ibogaine

CAS No.: 83-74-9

Cat. No.: S563588

Get Quote

The table below summarizes key efficacy data from recent scientific literature and clinical observations.

Condition	Study Model / Population	Key Efficacy Metrics	Result & Magnitude	Source & Context
-----------	--------------------------	----------------------	--------------------	------------------

| **PTSD, Depression, Anxiety** | Veterans with Traumatic Brain Injury (TBI) (n=30) [1] [2] | Percentage reduction in symptoms (1-month post-treatment) | **PTSD: 88%** reduction **Depression: 87%** reduction **Anxiety: 81%** reduction | Stanford Medicine Study (2024/2025), Nature journals | | **PTSD, Depression, Anxiety** | Veterans with TBI (n=30) [1] [2] | WHO Disability Assessment Scale 2.0 (WHODAS) | Score improved from **30.2** (mild-moderate disability) to **5.1** (no disability) | Stanford Medicine Study (2024/2025), Nature journals | | **Neuropsychiatric Disorders** | In vitro / Pre-clinical [3] | SERT and VMAT2 Inhibition Assays | **Ibogaine** and its analogs show potent inhibition of serotonin transporter (SERT) and vesicular monoamine transporter 2 (VMAT2) | Patent Data (WO 2022/020352 A1) | | **Depression** | Animal Models [3] | Synergy with Antidepressants | Combination of **ibogaine** (0.01–4 mg/kg i.p.) with antidepressants (e.g., Bupropion, Prozac) showed synergistic effects vs. either agent alone | Patent Data (WO 2022/003675 A1) |

## Experimental Protocols & Methodologies

For reproducibility and critical evaluation, here are the methodologies from key studies cited.

### 1. Clinical Study on Veterans with TBI (Stanford Medicine) [1] [2]

- **Population:** 30 special operations veterans with a history of TBI and clinically severe PTSD, depression, and anxiety.
- **Intervention:** Single, oral dose of **ibogaine** under medical monitoring. Magnesium was co-administered as a cardioprotectant.
- **Design:** Open-label, "before-and-after" assessment.
- **Primary Outcomes:**
  - **Clinical Scales:** PTSD symptoms (PCL-5), depression (MADRS), and anxiety (BAI) were measured pre-treatment and at one-month post-treatment.
  - **Functioning:** Disability was assessed using the World Health Organization Disability Assessment Scale 2.0 (WHODAS).
  - **Neurobiological Measures:** EEG was used to measure changes in theta rhythms and neural complexity. MRI was used for structural and functional imaging.
- **Limitations:** Lack of a placebo control group; relatively small sample size; participants self-selected for treatment.

## 2. In Vitro Mechanistic Assays (Patent Data) [3]

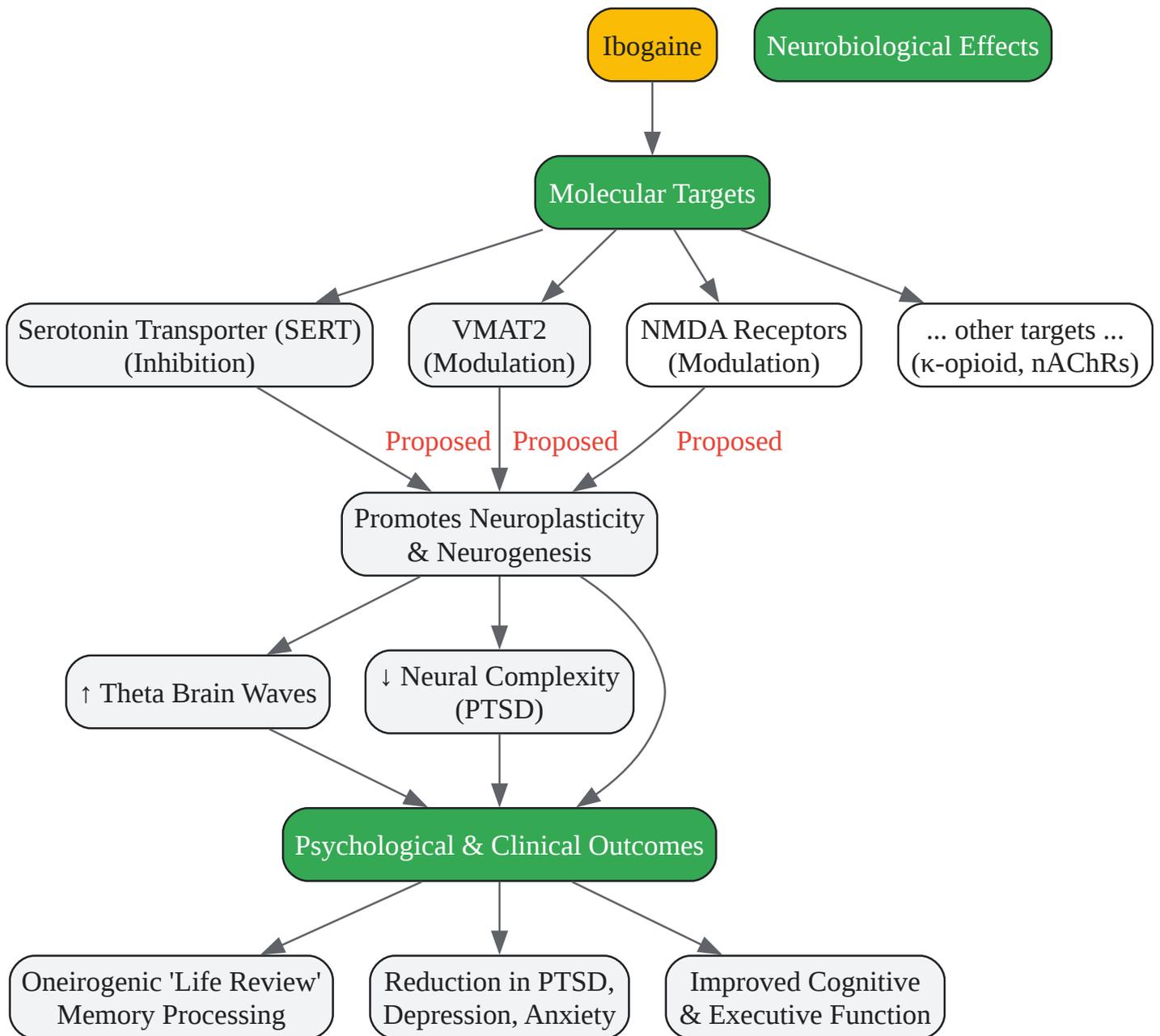
- **Objective:** To evaluate the interaction of **ibogaine** and its analogs with key neurological targets.
- **SERT Inhibition Assay:** Measures the test compound's ability to block the reuptake of radiolabeled serotonin in cellular models (e.g., transfected HEK-293 cells). Results are reported as IC50 values.
- **VMAT2 Inhibition Assay:** Evaluates the test compound's ability to inhibit the transport of a radiolabeled substrate (e.g., <sup>3</sup>H-dihydrotetrabenazine) into monoamine storage vesicles, typically isolated from the rat caudate. Results are reported as IC50 values.

## 3. Animal Models of Depression (Patent Data) [3]

- **Models:** Commonly used pre-clinical models such as the Forced Swim Test (FST) and Chronic Unpredictable Stress (CUS).
- **Intervention:** Rats or mice were treated with antidepressants (e.g., SSRIs, Bupropion) alone or in combination with **ibogaine** (0.01–4 mg/kg intraperitoneal injection), **ibogaine** alone, or a saline control.
- **Duration:** Administration once daily for 2–60 days.
- **Outcomes:** Behavioral despair (immobility time in FST) and anhedonia (sucrose preference test).

# Proposed Signaling Pathways and Mechanisms of Action

**Ibogaine's** therapeutic effects are attributed to a complex, multi-target mechanism. The diagram below integrates its key molecular interactions with the resulting neuroplastic and psychological effects.



Click to download full resolution via product page

- Molecular Initiating Events:** **Ibogaine** binds to multiple targets, including **SERT**, **VMAT2**, and **NMDA receptors** [3] [4]. The recent total synthesis of **ibogaine** confirmed that its effects are likely mediated by specific receptor interactions, as its mirror-image analog did not promote neuronal growth [5] [6].

- **Cellular & Network Outcomes:** The interaction with these targets is hypothesized to trigger a cascade that promotes **neuroplasticity** and **neurogenesis** [1] [7]. Clinical EEG data shows this manifests as increased **theta rhythms** (linked to cognitive flexibility) and reduced **neural complexity** in the cortex (linked to lower stress response in PTSD) [1].
- **Integrated Therapeutic Effects:** The neurobiological changes create a window for profound psychological processing, often described as a "waking dream-like state" or "life review" [3] [7]. This combination of biological and psychological effects leads to the significant symptom reduction and functional gains observed clinically [1] [2].

## Critical Considerations for R&D

- **Cardiac Safety:** **Ibogaine** is associated with a risk of causing **prolonged QT interval and fatal arrhythmias** [3] [5] [6]. The Stanford study successfully mitigated this risk using pre-treatment screening and magnesium supplementation [1] [2].
- **Drug Status & Availability:** **Ibogaine** is a **Schedule I** drug in the U.S., which has limited rigorous clinical research. Current treatment clinics operate in countries like Mexico and Canada [1] [2].
- **Future Directions:** Research is actively pursuing synthetic analogs (e.g., (-)-10-fluoroibogamine) to retain efficacy while improving the therapeutic window and eliminating cardiotoxicity [5] [6].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. treatment reduces PTSD, depression and Ibogaine in veterans... anxiety [medicalxpress.com]
2. Psychoactive drug ibogaine effectively treats traumatic brain injury in... [med.stanford.edu]
3. and Their Analogs as Therapeutics for Neurological and... Ibogaine [pmc.ncbi.nlm.nih.gov]
4. , MDMA, and Ketamine for PTSD Comparing Ibogaine Treatment [newrootsibogaine.com]
5. Total synthesis of ibogaine creates new opportunities for studying... [phys.org]
6. Researchers achieve total synthesis of ibogaine | ScienceDaily [sciencedaily.com]
7. Treatment for Ibogaine | Navigating the Psychedelic Path Depression [beondibogaine.com]

To cite this document: Smolecule. [Quantitative Efficacy Outcomes for Ibogaine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b563588#ibogaine-efficacy-depression-anxiety-ptsd>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)